Validation of the Bowel Function Index in Targinact® Clinical Trials: A Comparative Guide

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Compound of Interest

Compound Name:	*Targinact*
CAS No.:	*92522-88-8*
Cat. No.:	*B1245342*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the Bowel Function Index (BFI) validation and performance within clinical trials of **Targinact**® (prolonged-release oxycodone/naloxone). The data presented is compiled from key clinical studies to aid in the understanding of **Targinact**®'s efficacy in managing opioid-induced constipation (OIC) and the utility of the BFI as a primary endpoint.

Introduction to the Bowel Function Index (BFI)

The Bowel Function Index (BFI) is a clinician-administered, patient-reported outcome measure specifically designed to assess OIC.[1][2][3][4] It comprises three items:

- Ease of defecation
- Feeling of incomplete bowel evacuation
- Personal judgment of constipation

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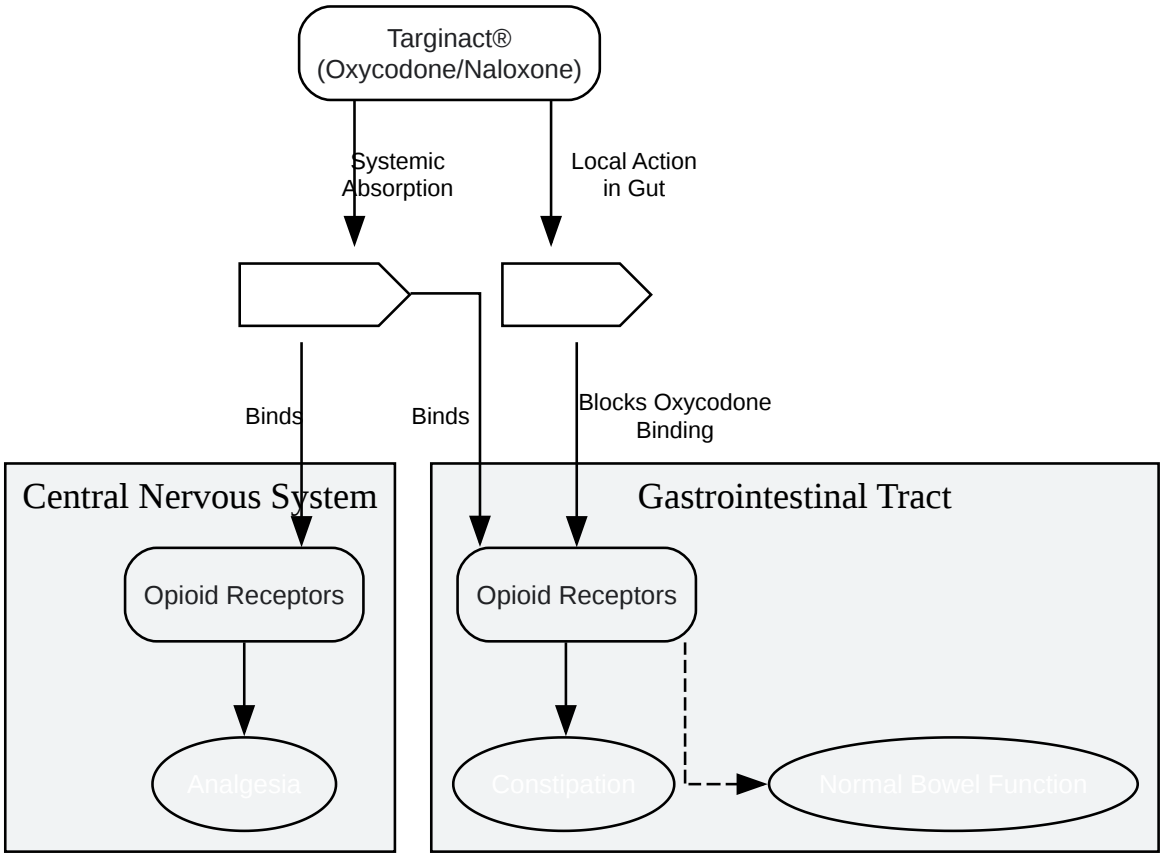
Each item is rated by the patient on a numerical rating scale from 0 (no difficulties) to 100 (severe difficulties). The total BFI score is the average of the three individual scores, providing a comprehensive assessment of the patient's perspective on their bowel function. A change in the BFI score of ≥12 points is considered clinically meaningful.[3][4] The BFI has been validated in multiple clinical trials, demonstrating its reliability, internal consistency, and responsiveness to change.[3][4]

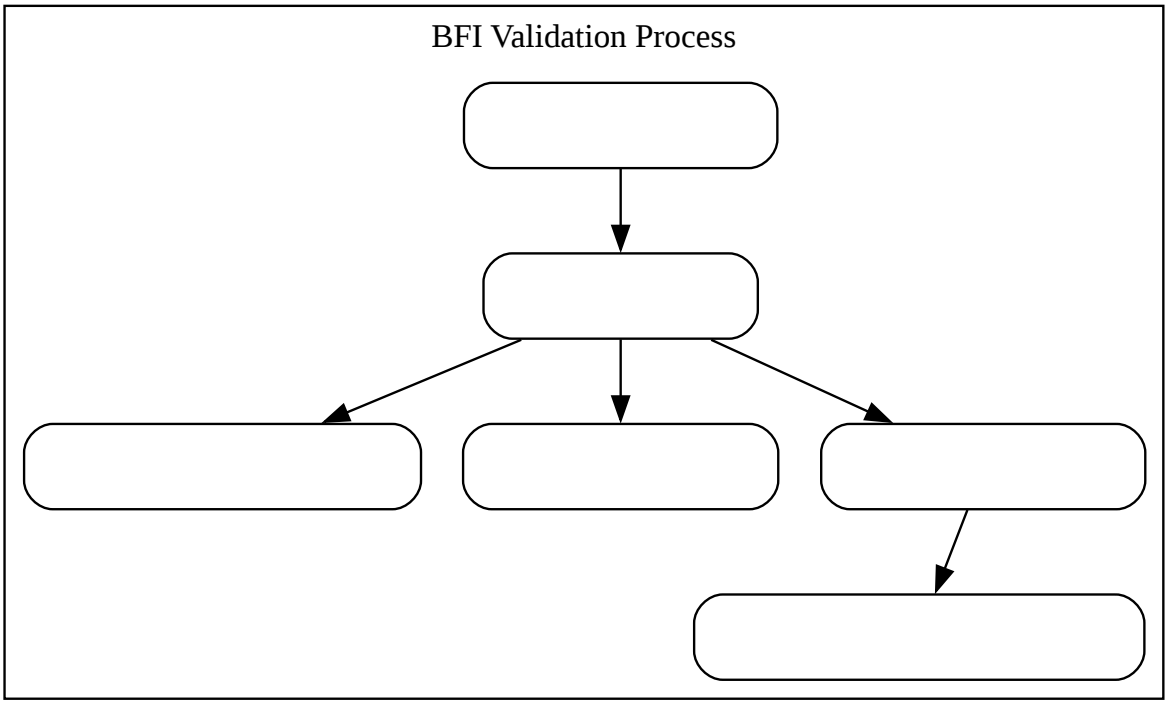
Targinact® and its Mechanism of Action in OIC

Targinact® is a fixed-dose combination of the opioid agonist oxycodone and the opioid antagonist naloxone. Oxycodone provides pain relief by acting on opioid receptors in the central nervous system. Naloxone, when taken orally, has low systemic bioavailability due to extensive first-pass metabolism and therefore primarily acts locally on opioid receptors in the gastrointestinal tract. By blocking the binding of oxycodone to these gut receptors, naloxone mitigates the constipating effects of the opioid without compromising its analgesic efficacy.

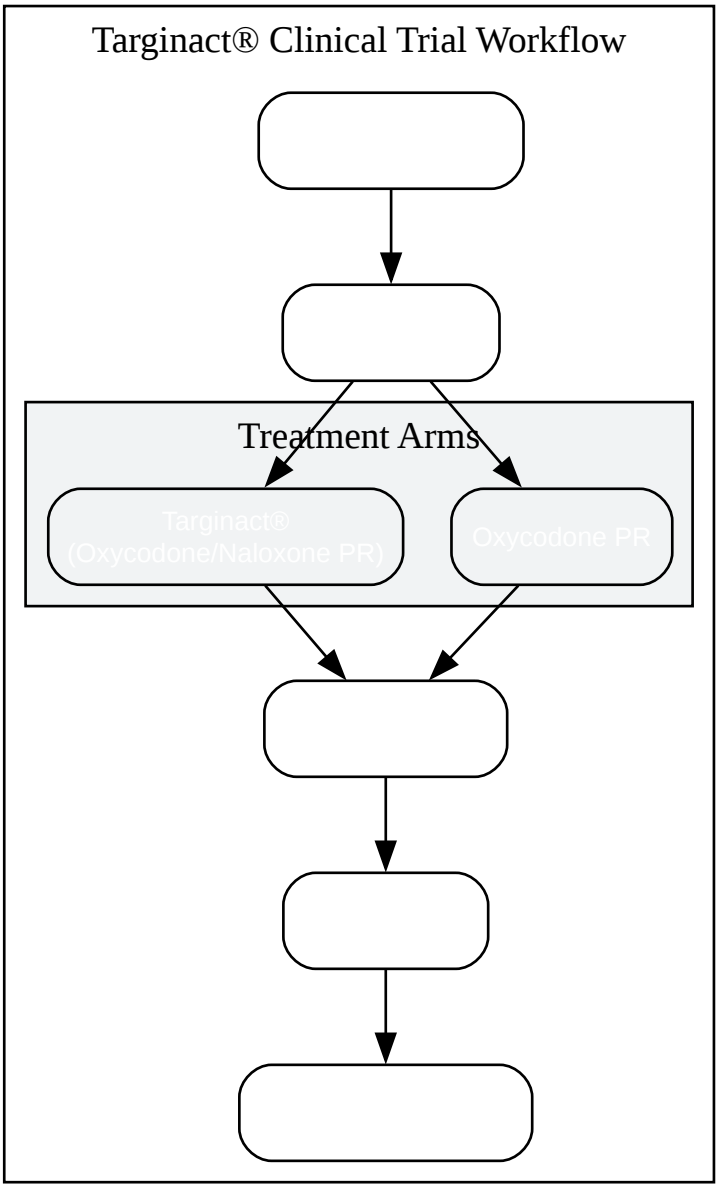
Below is a diagram illustrating the mechanism of action of **Targinact**®.

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